

RU 59063 chemical structure and properties

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Compound of Interest

Compound Name: RU 59063

Cat. No.: B1680189

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RU 59063: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

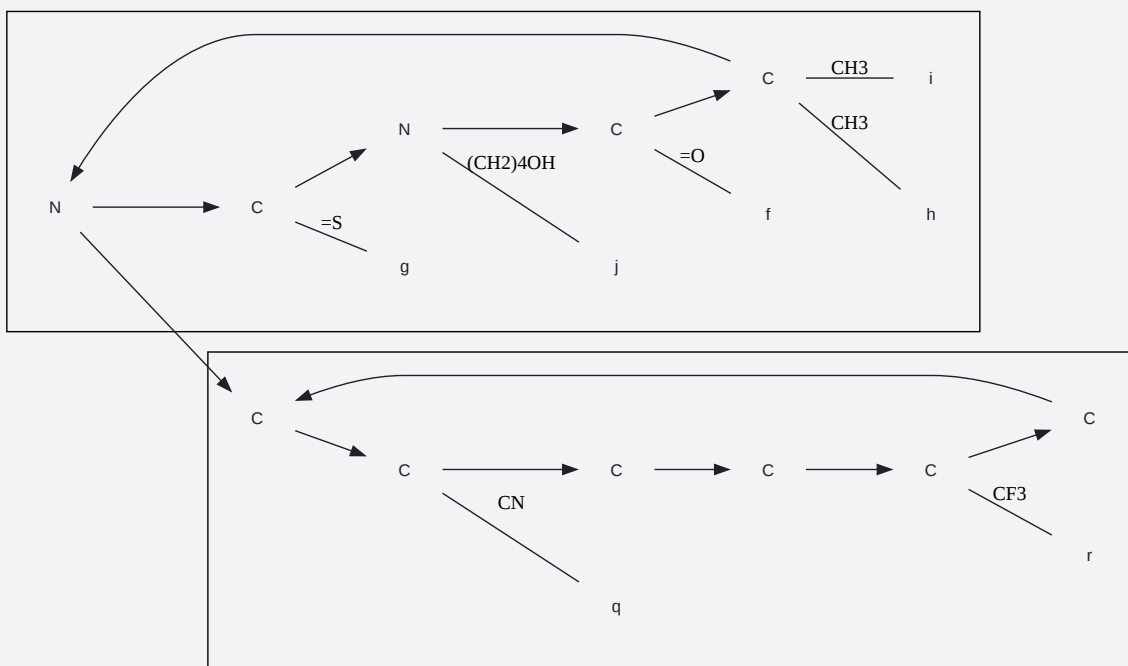
RU 59063 is a non-steroidal androgen receptor (AR) ligand that has played a pivotal role in the development of selective androgen receptor modulators (SARMs).[1] Initially investigated as a potent antiandrogen, subsequent research revealed its dose-dependent androgenic activity, albeit with lower efficacy than dihydrotestosterone (DHT).[1] As an N-substituted arylthiohydantoin, **RU 59063** was derived from the first-generation non-steroidal antiandrogen (NSAA), nilutamide. It has since served as a foundational scaffold for the development of second-generation NSAAs, including enzalutamide and apalutamide.[1] This technical guide provides an in-depth overview of the chemical structure, properties, and biological activity of **RU 59063**.

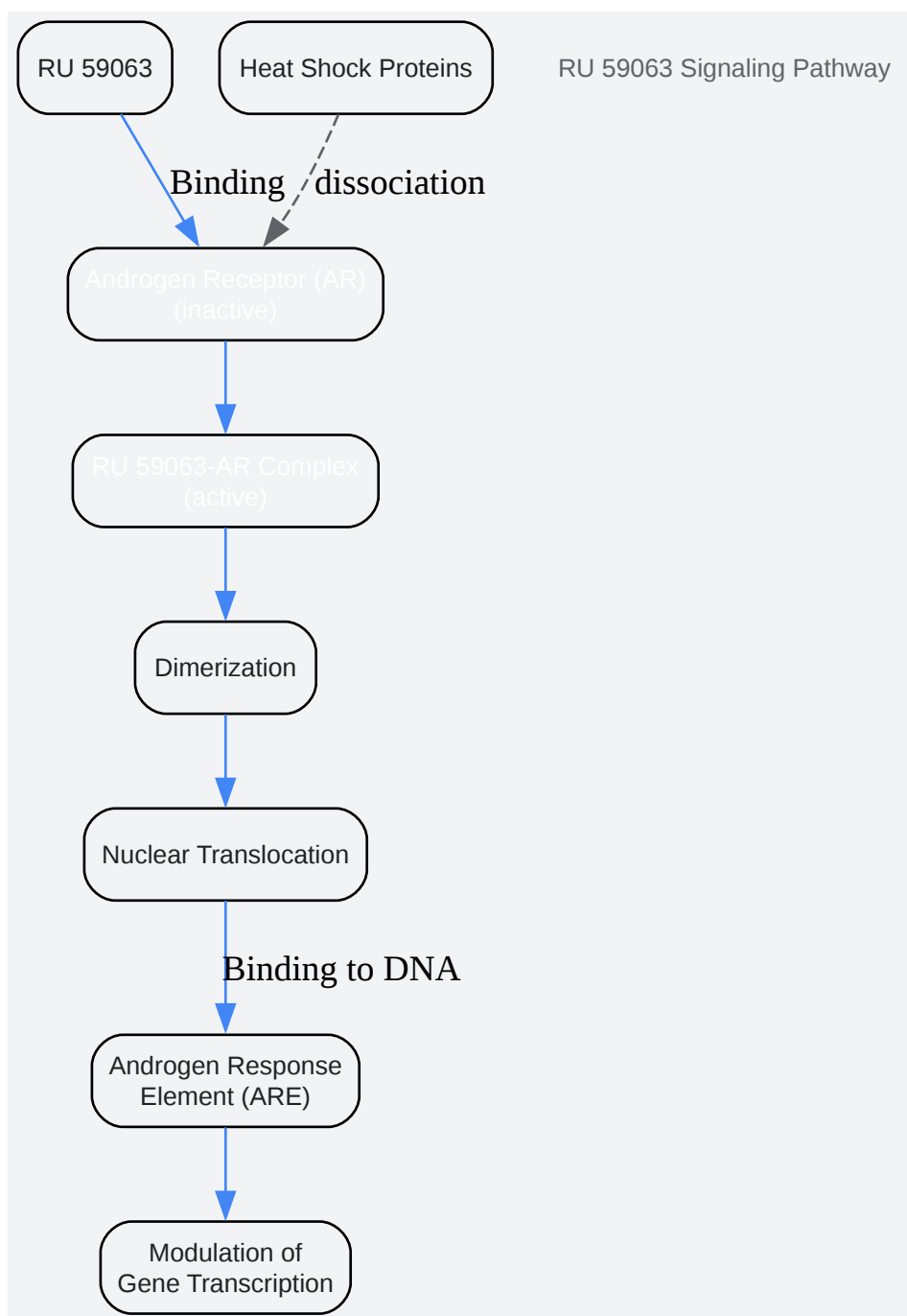
Chemical Structure and Properties

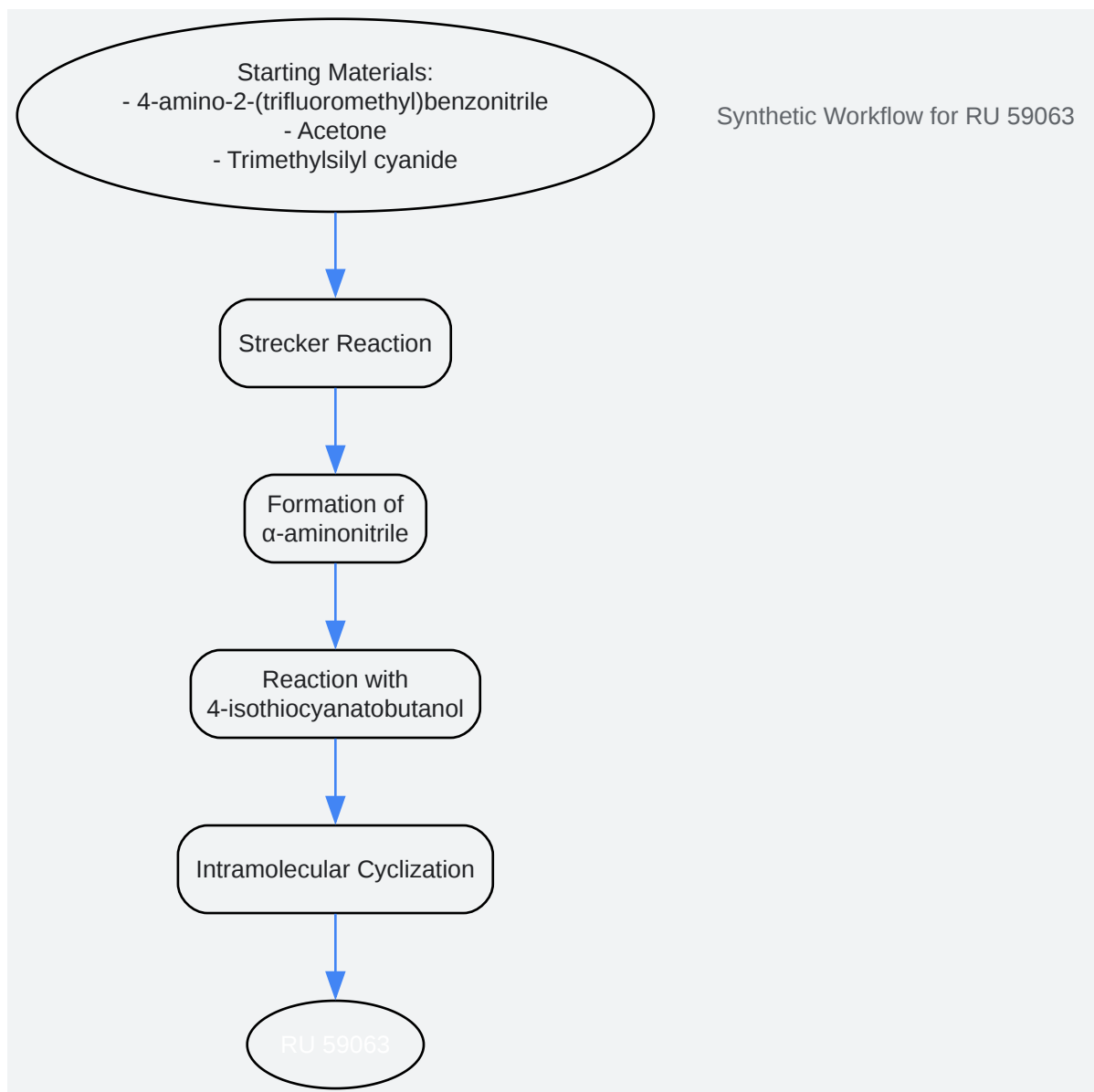
RU 59063 is chemically identified as 4-[3-(4-Hydroxybutyl)-4,4-dimethyl-5-oxo-2-sulfanylideneimidazolidin-1-yl]-2-(trifluoromethyl)benzonitrile.[1] Its chemical structure and key identifiers are presented below.

Chemical Structure

Chemical Structure of RU 59063







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References

- 1. Ligand Competition Binding Assay for the Androgen Receptor | Springer Nature Experiments [experiments.springernature.com]

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